

A Comparative Guide to Disperse Violet 8 and Other Commercial Violet Dyes

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Compound of Interest

Compound Name: Disperse violet 8

Cat. No.: B1598214

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This guide provides a comprehensive benchmark of **Disperse Violet 8** against other commercially significant violet disperse dyes. The following sections present a detailed comparison of their performance characteristics, supported by experimental data compiled from various industry sources. This document is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in dye selection for textile applications and to explore the potential utility of these chemical structures in biological research.

Performance Comparison in Textile Dyeing

The primary application of disperse dyes is in the coloration of hydrophobic synthetic fibers, most notably polyester. The performance of these dyes is evaluated based on their fastness properties—resistance to various environmental factors—and their color strength. This section provides a comparative analysis of **Disperse Violet 8** and its alternatives.

Data Presentation

The following tables summarize the key performance indicators for **Disperse Violet 8** and three other commercial disperse violet dyes: Disperse Violet 1, Disperse Violet 26, and Disperse Violet 93. The data has been compiled from multiple sources, and while efforts have been made to present a standardized comparison, testing conditions may have varied between original sources.

Table 1: General Properties of Selected Disperse Violet Dyes

Property	C.I. Disperse Violet 8	C.I. Disperse Violet 1	C.I. Disperse Violet 26	C.I. Disperse Violet 93
C.I. Name	Disperse Violet 8	Disperse Violet 1	Disperse Violet 26	Disperse Violet 93
CAS Number	82-33-7[1]	128-95-0[2]	6408-72-6 / 12217-95-7[3]	52697-38-8[4]
Chemical Class	Anthraquinone[1]	Anthraquinone[2]	Anthraquinone[5]	Mono Azo[6]
Molecular Formula	C ₁₄ H ₉ N ₃ O ₄ [1]	C ₁₄ H ₁₀ N ₂ O ₂ [2]	C ₂₆ H ₁₈ N ₂ O ₄ [5]	C ₁₈ H ₁₉ BrN ₆ O ₅ [6]
Molecular Weight	283.24 g/mol [1]	238.24 g/mol [2]	422.43 g/mol [5]	479.28 g/mol [6]
Shade on Polyester	Bright blue-purple[1]	Bright purple[2]	Red-light purple[5]	Blue-purple[6]
Primary Applications	Polyester, acetate, polyamide, acrylic fibers[1]	Polyester, acetate fibers	Polyester and its blends, triacetate[7]	Polyester and its blends

Table 2: Fastness Properties on Polyester Fabric

Fastness Property	C.I. Disperse Violet 8	C.I. Disperse Violet 1	C.I. Disperse Violet 26	C.I. Disperse Violet 93
Light Fastness (Xenon Arc)	6[1]	5-6[2]	5[7]	5[6]
Washing Fastness (Fading)	4-5[1]	4-5[2]	4-5[7]	5[6]
Washing Fastness (Staining)	4-5[1]	5[2]	5[7]	5[6]
Sublimation Fastness	4-5	4-5	4-5[8]	5[9]
Rubbing Fastness (Dry)	4-5	4-5	4-5[8]	4-5
Rubbing Fastness (Wet)	4	4	4-5	4
Perspiration Fastness (Fading)	5[1]	5[2]	5[7]	5[6]
Perspiration Fastness (Staining)	5[1]	5[2]	5[7]	5[6]

Disclaimer: Fastness ratings are based on a scale of 1-5 for washing, sublimation, rubbing, and perspiration (5 being excellent) and 1-8 for light fastness (8 being excellent). Data is compiled from multiple sources and may not be directly comparable due to variations in testing methodologies.

Experimental Protocols

The data presented in this guide is based on standardized testing methods developed by organizations such as the American Association of Textile Chemists and Colorists (AATCC) and

the International Organization for Standardization (ISO).[\[10\]](#)[\[11\]](#)

A. High-Temperature Exhaust Dyeing of Polyester

This method is commonly employed for dyeing polyester with disperse dyes to achieve good color penetration and fastness.

- Apparatus: High-temperature dyeing machine.
- Procedure:
 - Prepare a dyebath containing the disperse dye, a dispersing agent, and a pH buffer (typically acetic acid to maintain a pH of 4.5-5.5).
 - Introduce the polyester fabric into the dyebath at room temperature.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.
 - Maintain the temperature at 130°C for 30-60 minutes.
 - Cool the dyebath to 70-80°C.
 - Rinse the fabric with hot and then cold water.
 - Perform a reduction clearing process to remove unfixed dye from the fabric surface. This typically involves treating the fabric with a solution of sodium hydrosulfite and sodium hydroxide.
 - Rinse the fabric thoroughly and dry.

B. Colorfastness Testing

- Lightfastness (AATCC Test Method 16.3 / ISO 105-B02): Samples are exposed to a xenon arc lamp under controlled conditions to simulate sunlight. The change in color is assessed by comparing the exposed sample to an unexposed sample using the Blue Wool Scale.[\[12\]](#)
- Wash Fastness (AATCC Test Method 61 / ISO 105-C06): The dyed fabric is washed with a standard detergent in a launder-o-meter under specified conditions of temperature and time.

The change in color of the fabric and the staining of an adjacent multifiber fabric are evaluated using gray scales.[11][13]

- Rubbing Fastness (Crocking) (AATCC Test Method 8 / ISO 105-X12): A standard white cotton cloth is rubbed against the surface of the dyed fabric using a crockmeter. The amount of color transferred to the white cloth is assessed using a gray scale for staining.[12]

C. Color Strength Measurement

The color strength of a dyed fabric is quantified by measuring its reflectance using a spectrophotometer. The Kubelka-Munk equation is then used to calculate the K/S value, which is proportional to the concentration of the dye on the fabric.[14][15]

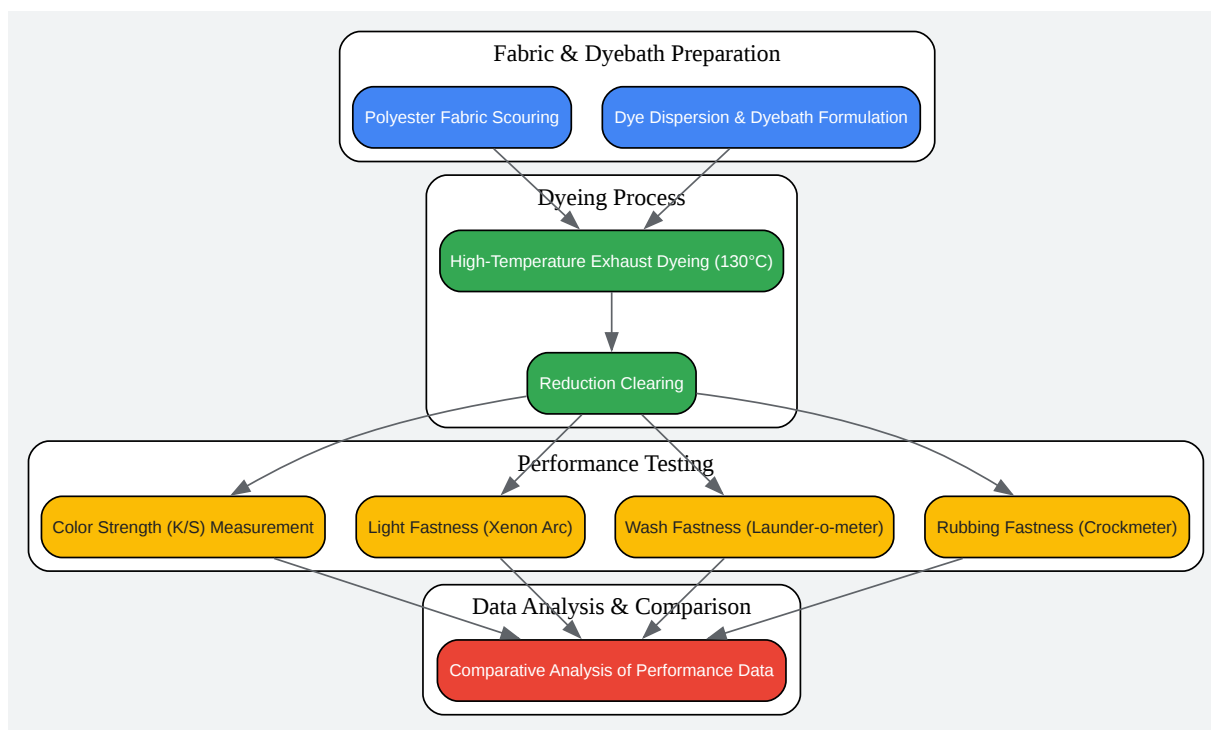
$$K/S = (1-R)^2 / 2R$$

Where R is the decimal reflectance of the sample at the wavelength of maximum absorption.

Visualization of Experimental Workflows and Chemical Relationships

A. Experimental Workflow for Dye Performance Evaluation

The following diagram illustrates the typical workflow for evaluating the performance of disperse dyes on polyester fabric.

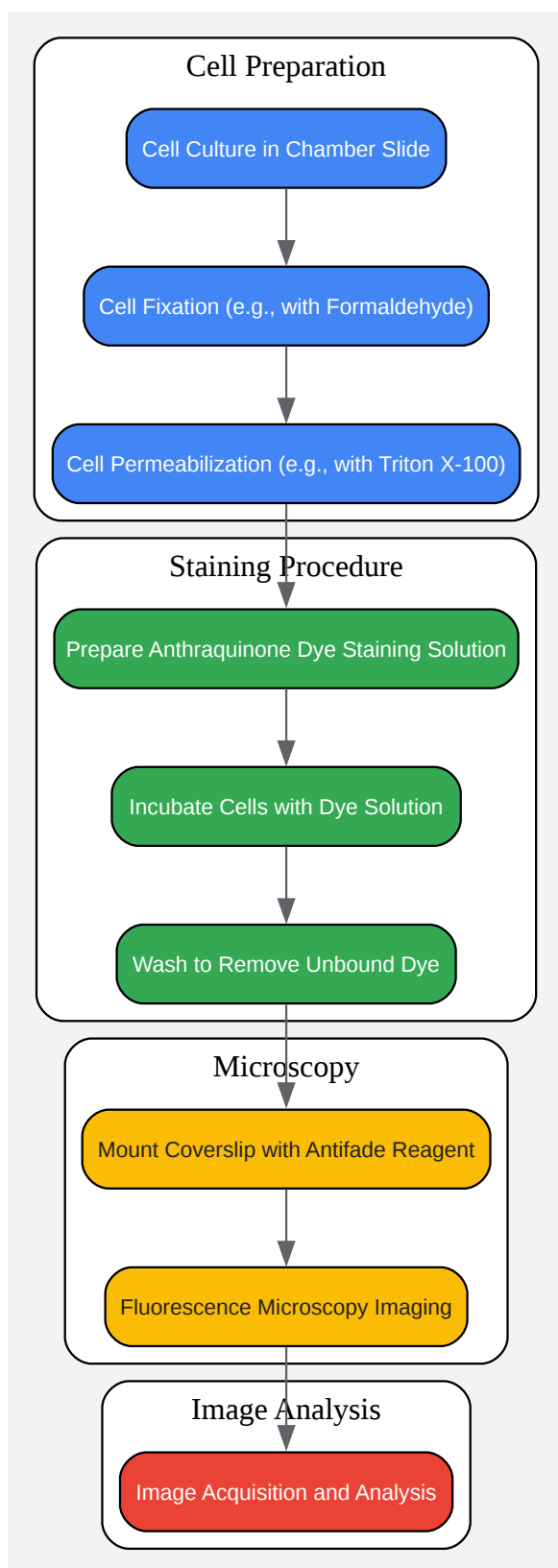


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Workflow for evaluating disperse dye performance.

B. Application of Anthraquinone Dyes in Cellular Imaging

Disperse Violet 8 belongs to the anthraquinone class of dyes.[1] While its direct use in biological imaging is not widely documented, other anthraquinone derivatives are utilized as fluorescent probes for staining cellular components, particularly the nucleus.[16][17] The following diagram illustrates a generalized workflow for staining cells with a fluorescent anthraquinone-based DNA dye for microscopy.



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Generalized workflow for cellular imaging.

Conclusion

This comparative guide provides a baseline for evaluating **Disperse Violet 8** against other commercial violet dyes. Based on the compiled data, **Disperse Violet 8** exhibits good to excellent fastness properties on polyester, making it a reliable choice for a wide range of textile applications. Its performance is comparable to other anthraquinone-based violet dyes like Disperse Violet 1 and Disperse Violet 26. In comparison to the monoazo dye, Disperse Violet 93, it offers similar performance with slight variations in specific fastness categories.

The exploration of the anthraquinone chemical structure in biological applications suggests a potential, though underexplored, avenue for **Disperse Violet 8** and similar compounds in the realm of cellular imaging and diagnostics. Further research would be required to validate its efficacy and safety for such applications. The provided experimental protocols and workflows offer a foundational methodology for conducting direct comparative studies to generate standardized and robust datasets for dye performance evaluation.

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